

2-Allylcyclohexanone CAS number and physical constants

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Compound of Interest

Compound Name: 2-Allylcyclohexanone

Cat. No.: B1266257

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A comprehensive technical overview of **2-Allylcyclohexanone**, intended for researchers, scientists, and professionals in drug development, is detailed below. This guide focuses on the compound's Chemical Abstracts Service (CAS) number and its fundamental physical properties.

Compound Identification

CAS Number: 94-66-6[1][2]

Physicochemical Properties

2-Allylcyclohexanone is an organic compound featuring a cyclohexanone ring substituted with an allyl group.[1] It is typically a colorless to pale yellow liquid and is soluble in organic solvents with limited solubility in water.[1] The key physical constants of **2-Allylcyclohexanone** are summarized in the table below.

Physical Constant	Value
Molecular Formula	C ₉ H ₁₄ O
Molecular Weight	138.21 g/mol [2]
Boiling Point	94 °C at 23 mmHg
Density	0.931 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.469
Flash Point	113 °C (235.4 °F) - closed cup

Experimental Protocols

The determination of the physical constants listed above is achieved through established experimental methodologies:

- **Boiling Point:** The boiling point is determined by distillation. The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded. For substances like **2-Allylcyclohexanone**, which may decompose at atmospheric pressure, vacuum distillation (as indicated by the pressure in mmHg) is employed to lower the boiling temperature.
- **Density:** Density is typically measured using a pycnometer or a digital density meter. These instruments allow for the precise measurement of the mass of a known volume of the liquid at a specified temperature.
- **Refractive Index:** The refractive index is measured using a refractometer. This instrument measures the angle at which light is bent as it passes through the liquid, which is a characteristic property of the substance. The measurement is standardized to the D-line of the sodium spectrum and a specific temperature (20°C).
- **Flash Point:** The flash point is determined using a closed-cup apparatus, such as a Pensky-Martens or Cleveland open-cup tester. The liquid is heated at a controlled rate, and an ignition source is periodically passed over the surface. The flash point is the lowest temperature at which the vapors of the liquid will ignite.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical entity to its empirical characterization through the determination of its physical constants.

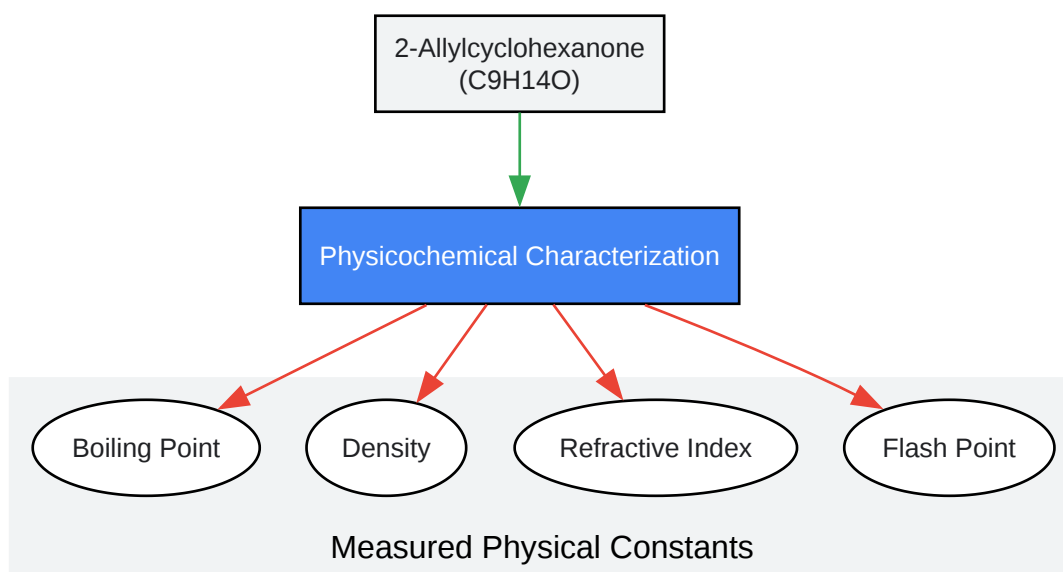


Figure 1. Characterization of 2-Allylcyclohexanone

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Caption: Logical workflow for the physical characterization of **2-Allylcyclohexanone**.

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References

- 1. CAS 94-66-6: 2-Allylcyclohexanone | CymitQuimica [cymitquimica.com]
- 2. Cyclohexanone, 2-(2-propen-1-yl)- | C9H14O | CID 78944 - PubChem [pubchem.ncbi.nlm.nih.gov]
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